

application of UPLC in Linagliptin impurity analysis

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Compound of Interest

Compound Name: *Linagliptin Methyl Dimer*

Cat. No.: *B13842627*

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Application Note: Advanced UPLC Methodologies for the Comprehensive Impurity Profiling of Linagliptin

Introduction and Mechanistic Rationale

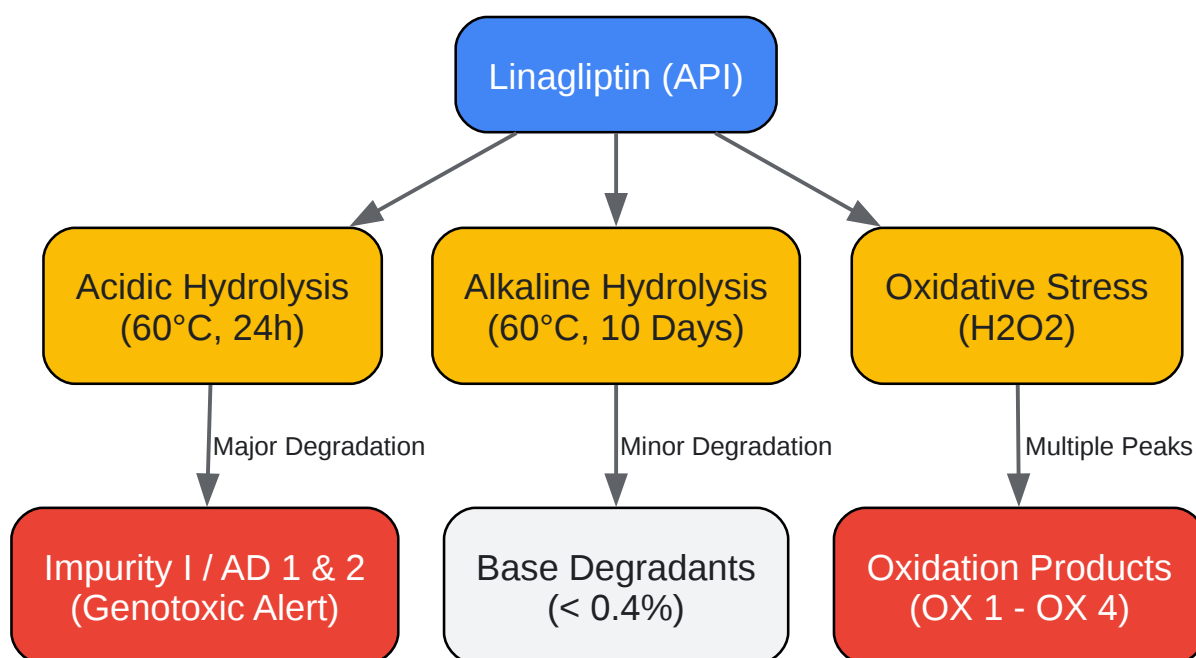
Linagliptin is a highly selective dipeptidyl peptidase-4 (DPP-4) inhibitor widely prescribed for the management of type II diabetes mellitus[1]. As regulatory agencies increasingly scrutinize the impurity profiles of active pharmaceutical ingredients (APIs), developing highly sensitive, stability-indicating analytical methods is paramount.

Ultra-Performance Liquid Chromatography (UPLC) has largely superseded traditional HPLC for linagliptin impurity analysis due to the utilization of sub-2-micron particle stationary phases. This structural shift drastically increases theoretical plate counts, enabling the baseline resolution of closely eluting process impurities and degradation products in a fraction of the time. Furthermore, UPLC coupled with mass spectrometry (LC-MS) or photodiode array (PDA) detection provides the sensitivity required to quantify potential genotoxic impurities at parts-per-million (ppm) levels[2].

Degradation Chemistry and Impurity Generation

To design a robust, self-validating analytical method, one must first understand the chemical vulnerabilities of the API. Forced degradation studies reveal that linagliptin exhibits distinct degradation pathways depending on the environmental stressor:

- **Acidic Hydrolysis:** Linagliptin is highly susceptible to acidic conditions. Exposure to acid (e.g., 60 °C for 24 hours) yields significant degradation, primarily forming two major degradants identified as AD 1 and AD 2[3]. Crucially, acidic stress can also generate Impurity I, a degradant containing an N-acylated aminoaryl structural alert, which is classified as a potential genotoxic substance[2].
- **Oxidative Stress:** Oxidation (via H₂O₂) triggers extensive fragmentation, resulting in multiple distinct impurity peaks (OX 1 through OX 4)[3].
- **Alkaline Hydrolysis:** The molecule demonstrates relative stability under basic conditions, with minor degradants forming only after prolonged exposure (e.g., 10 days at 60 °C)[3].



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Fig 1. Linagliptin degradation pathways and primary impurity generation under stress conditions.

Method Development: Causality Behind Experimental Choices

Column Selection: While standard C18 columns (e.g., Agilent SB-C18 RRHD, 50 mm × 2.1 mm, 1.8 μm) are excellent for routine assay quantification, resolving complex impurity mixtures requires orthogonal selectivity. For instance, N-formyl linagliptin and N-acetyl linagliptin often co-elute with other compounds on purely hydrophobic phases. Employing a Pentafluorophenyl (PFP) C18 column introduces π - π , dipole-dipole, and hydrogen-bonding interactions, which selectively retain and resolve these polar aromatic degradants.

Mobile Phase Optimization: Linagliptin has a pKa of approximately 1.9. To suppress ionization and prevent peak tailing, the aqueous mobile phase must be highly acidic. A 0.1% orthophosphoric acid or 0.1% formic acid solution (pH ~2.5 - 3.5) ensures the analyte remains protonated, driving consistent retention^[4]. Methanol and acetonitrile are used as organic modifiers; blending them (e.g., 10:90 v/v methanol:acetonitrile) fine-tunes the solvent strength and improves the resolution of closely eluting positional isomers.

Step-by-Step Protocol: Stability-Indicating UPLC Method

This protocol is designed as a self-validating system. System Suitability Testing (SST) criteria must be met prior to sample analysis to guarantee data integrity.

Reagents and Materials

- Linagliptin API Reference Standard (Purity > 99.8%).
- LC-MS grade Acetonitrile and Methanol.
- 0.1% Orthophosphoric acid (aqueous) or 0.1% Formic acid.
- UPLC System equipped with a PDA detector (and optional Q-ToF MS for unknown identification).
- Column: ACE PFP C18 (100 mm × 2.1 mm, 1.7 μm) or equivalent.

Preparation of Solutions

- Diluent: Methanol:Water (50:50, v/v).
- Standard Solution: Accurately weigh 10 mg of Linagliptin reference standard into a 100 mL volumetric flask. Dissolve and make up to volume with diluent (100 µg/mL).
- System Suitability Solution: Spike the Standard Solution with known impurities (e.g., N-formyl linagliptin, Impurity I) at a 0.5% specification level[5].
- Sample Preparation (Tablets): Crush 20 tablets. Weigh powder equivalent to 10 mg of linagliptin. Extract with 50 mL methanol via sonication for 15 minutes. Filter through a 0.22 µm PTFE syringe filter, then dilute to 100 mL.

Chromatographic Conditions

- Column Temperature: 40 °C (Elevated temperature reduces mobile phase viscosity, keeping backpressure within UPLC limits).
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 2.0 µL.
- Detection Wavelength: 238 nm (PDA)[1] or 292 nm.

Table 1: Optimized Gradient Elution Profile

Time (min)	Mobile Phase A (0.1% Acid) %	Mobile Phase B (ACN/MeOH) %	Elution Type
0.0	85	15	Isocratic Hold
2.0	85	15	Isocratic Hold
6.0	40	60	Linear Gradient
8.0	20	80	Linear Gradient
9.0	85	15	Step Return

| 11.0 | 85 | 15 | Re-equilibration |

System Suitability and Execution (Self-Validation)

Before injecting unknown samples, inject the System Suitability Solution in replicate (n=6). The system is validated for the run only if it meets the following criteria:

- Resolution (Rs): > 1.5 between Linagliptin and its closest eluting impurity.
- Tailing Factor (Tf): ≤ 1.5 for the Linagliptin peak.
- Precision (%RSD): ≤ 2.0% for peak areas across the six replicate injections.



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Fig 2. Sequential UPLC method validation workflow for linagliptin impurity profiling.

Data Presentation and Validation Summary

The method must be validated according to ICH Q2(R2) guidelines[3]. The quantitative metrics confirming the method's trustworthiness are summarized below. The high recovery rates and low Limits of Detection (LOD) confirm the method's capability to monitor trace-level genotoxic degradants.

Table 2: Summary of UPLC Validation Parameters for Linagliptin Impurity Profiling | Validation Parameter | Acceptance Criteria | Observed Results (Typical) | Reference | | :--- | :--- | :--- | :--- | | Linearity Range | $R^2 \geq 0.999$ | ($R^2 = 0.9998$) | | | Limit of Detection (LOD) | Signal-to-Noise $\geq 3:1$ | [[1]] | | Limit of Quantitation (LOQ) | Signal-to-Noise $\geq 10:1$ | [[1]] | | Accuracy (Recovery) | 90% - 110% for impurities | 95.8% - 110.0% [[5]] | | Method Precision | %RSD $\leq 5.0\%$ for impurities | %RSD < 5.0% | |

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